

Chemical Safety & Handling Architecture: N-(2-Chloro-6-methylphenyl)cyanothioformamide

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Compound of Interest

Compound Name: *N-(2-Chloro-6-methylphenyl)cyanothioformamide*

CAS No.: 4953-72-4

Cat. No.: B11955635

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Version: 2.0 | Status: Active Research Reagent CAS Registry Number: 4953-72-4[1]

Executive Summary & Compound Dossier

N-(2-Chloro-6-methylphenyl)cyanothioformamide is a bifunctional building block characterized by an electron-deficient cyanothioformamide moiety attached to a sterically hindered aniline derivative.[1][2] It is primarily utilized in Fragment-Based Drug Discovery (FBDD) for synthesizing benzothiazoles and thiazole-based kinase inhibitors (e.g., analogs of Dasatinib intermediates).[1]

Unlike standard reagents, this compound possesses a "latent" toxicity profile. While often classified as a standard irritant, its cyanothioformamide (

) core is susceptible to hydrolysis and thermal decomposition, potentially liberating Hydrogen Cyanide (HCN) and Hydrogen Sulfide (H₂S).[1] This guide prioritizes these specific mechanistic hazards over generic GHS classifications.

Physicochemical Profile

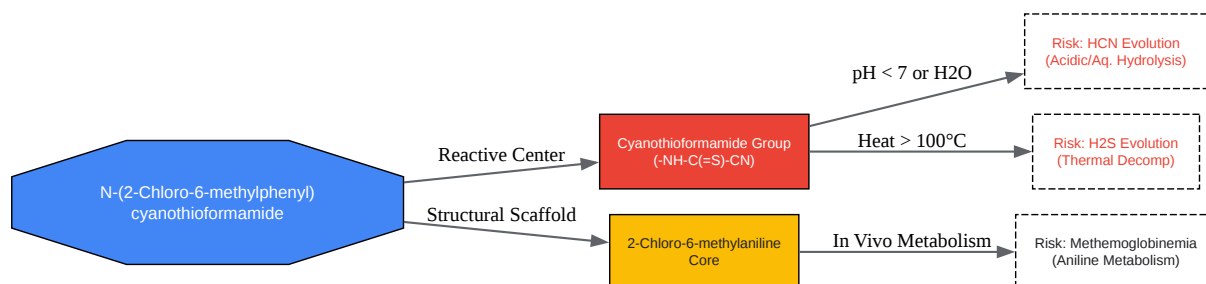
Property	Specification	Operational Note
Molecular Formula		High nitrogen/sulfur content implies decomposition risks. [1] [3]
Molecular Weight	210.68 g/mol	Suitable for fragment libraries (<300 Da).
Appearance	Solid (White to Pale Yellow)	Discoloration to orange/brown indicates oxidative degradation.
Solubility	DMSO, DMF, Chloroform	Hydrophobic. Poor solubility in water; do not use aqueous waste streams without treatment.
Melting Point	140–145 °C (Est.)	Verify specific lot COA. Decomposition often precedes boiling.

Hazard Identification: The Mechanistic View

Standard SDSs often list "Acute Toxicity" without context. As researchers, we must understand the causality of the hazard to mitigate it effectively.

Structural Hazard Map

The molecule contains three distinct zones of reactivity that dictate its safety profile.



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Figure 1: Structural Hazard Decomposition.[1] The cyanothioformamide group is the primary source of acute chemical risk (HCN/H₂S), while the aniline core presents chronic biological toxicity.[1]

The "Hidden" Cyanide Risk

The cyano group is activated by the adjacent thione (

). In the presence of strong acids or moisture, the equilibrium shifts toward the release of cyanide ions, which can protonate to form HCN gas.

- Mechanism:

(Slow Hydrolysis)[1]

- Implication: Old bottles stored in humid conditions may have pressurized HCN in the headspace. Always open in a fume hood.

Operational Protocols: Handling & Storage[4][5][6][7][8][9]

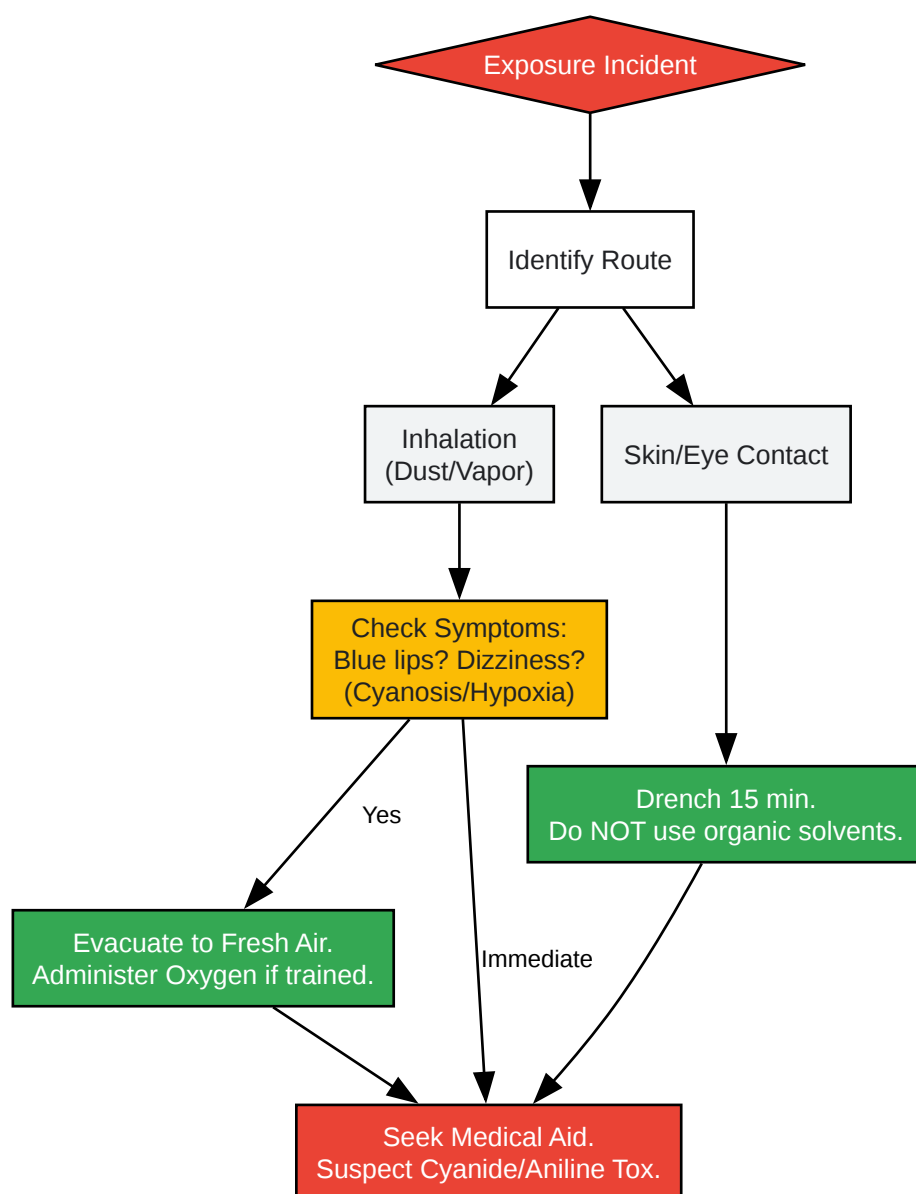
Storage Architecture[1]

- Temperature: 2–8 °C (Refrigerated).

- Atmosphere: Argon or Nitrogen blanket required. Moisture sensitivity is the primary degradation pathway.
- Segregation: Store away from Acids (HCN generation risk) and Strong Oxidizers (exothermic sulfur oxidation).

Exposure Response Decision Tree

This protocol validates the response to potential exposure, distinguishing between minor irritation and systemic toxicity.



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Figure 2: Emergency Response Logic. Note the specific check for cyanosis (blue lips), which indicates aniline-induced methemoglobinemia or cyanide inhibition of cytochrome c oxidase.[1]

Experimental Workflow: Safe Synthesis & Quenching

Scenario: Using **N-(2-Chloro-6-methylphenyl)cyanothioformamide** to synthesize a benzothiazole scaffold via radical cyclization.

Preparation (Pre-Reaction)[1]

- Weighing: Must be performed in a Chemical Fume Hood or Glovebox. Do not weigh on an open bench.
- Solvent Selection: Use anhydrous solvents (DCM, DMF) to prevent hydrolysis.
- PPE: Double nitrile gloves, lab coat, and safety glasses. A portable HCN monitor is recommended if scaling up (>5g).

Reaction Monitoring

- TLC Warning: Do not acidify TLC dips. Use UV visualization or basic stains (e.g., KMnO_4). Acidic stains (Vanillin/ H_2SO_4) can generate HCN traces on the plate.

Waste Disposal & Quenching (Self-Validating Protocol)

Objective: Destroy both the cyanide potential and the thione moiety before disposal.

- Reagent: Alkaline Bleach Solution (10% NaOCl + 1M NaOH).
- Protocol:
 - Dilute the reaction waste with an organic solvent (e.g., Toluene).
 - Slowly add the Alkaline Bleach solution with vigorous stirring.
 - Validation: Test the aqueous layer with a starch-iodide paper (should turn blue, indicating excess oxidant) and a Merckoquant Cyanide strip (should be negative).[1]

- Disposal: Dispose of as halogenated organic waste (due to the Chloro-aryl group).

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